Introduction: The Strategic Importance of a Multifunctional Building Block

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Compound of Interest		
Compound Name:	*4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile*	
Cat. No.:	*B178250*	*Get Quote*

4-formyl-3-methoxybenzonitrile, also known by its synonym 4-cyano-2-methoxybenzaldehyde, is a highly functionalized aromatic compound that has emerged as a pivotal precursor in various fields of chemical synthesis.[1] Its structure, featuring an aldehyde, a methoxy group, and a nitrile moiety on a benzene ring, provides a unique combination of reactive sites, making it an exceptionally versatile tool for constructing complex molecular architectures.[1] While it serves as a valuable intermediate in the synthesis of agrochemicals and materials for sensory applications, its most notable role is in pharmaceutical development, particularly as a key starting material for the non-steroidal mineralocorticoid receptor (MR) antagonist, Finerenone.[2][3] This guide offers a comprehensive overview of its properties, synthesis, and key applications, complete with detailed protocols for researchers and drug development professionals.

Physicochemical and Safety Profile

A thorough understanding of a reagent's properties is fundamental to its effective and safe use in the laboratory.

Physicochemical Data

The key physical and chemical properties of 4-formyl-3-methoxybenzonitrile are summarized below.[1][3][4]

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Property	Value
Molecular Formula	$C_9H_7NO_2$
Molecular Weight	161.16 g/mol
CAS Number	21962-45-8
Appearance	White solid
Melting Point	109–111°C
Boiling Point	318°C at 760 mmHg
Density	1.18–1.20 g/cm³
SMILES	COC1=C(C=CC(=C1)C#N)C=O[4]

Safety and Handling

4-formyl-3-methoxybenzonitrile is classified as an irritant and requires careful handling in a laboratory setting.[2][4] Adherence to the following safety protocols is essential.

- Personal Protective Equipment (PPE): Always wear safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Engineering Controls: All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[2]
- Handling: Avoid direct contact with skin and eyes. Prevent dust formation and inhalation.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, preferably under an inert atmosphere.[2]

GHS Hazard Statements[4]

Hazard Code	Description
H315	**Causes skin irritation**
H319	Causes serious eye irritation

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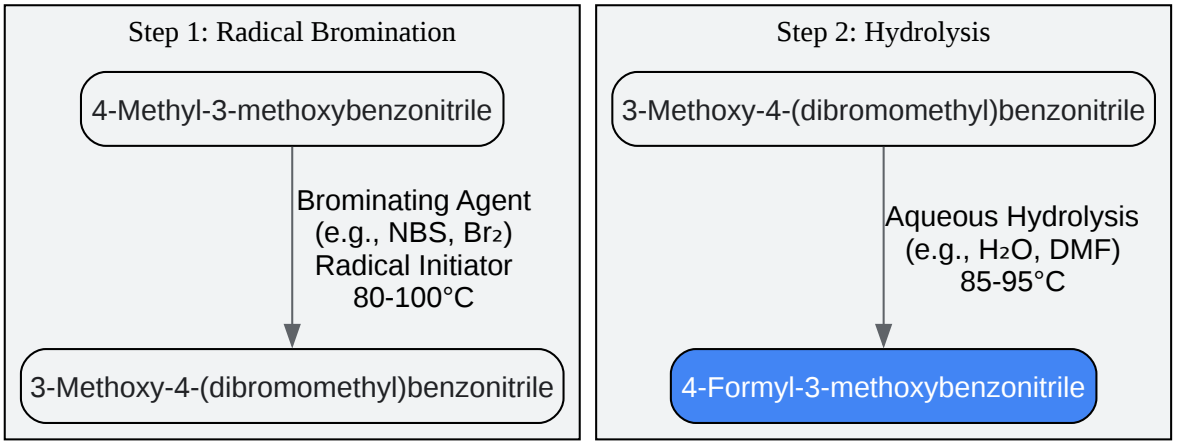
| H335 | May cause respiratory irritation |

Synthesis of 4-formyl-3-methoxybenzonitrile

Several synthetic routes to 4-formyl-3-methoxybenzonitrile have been developed, with modern industrial processes prioritizing scalability, safety, and purity. The most prominent method involves a two-step sequence starting from 4-methyl-3-methoxybenzonitrile.[5]

Dominant Industrial Route: Bromination and Hydrolysis

This robust, scalable process involves the radical bromination of the benzylic methyl group, followed by hydrolysis of the resulting dibromide intermediate to yield the desired aldehyde.[5] This approach avoids the use of highly toxic reagents like dimethyl sulfate, which were employed in earlier, less scalable syntheses.[5]



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Caption: Scalable two-step synthesis of 4-formyl-3-methoxybenzonitrile.

Causality and Field Insights: The key advantage of this process is the ability to "telescope" the reaction, meaning the dibromide intermediate does not need to be isolated before hydrolysis.[5] This significantly improves efficiency by saving steps, materials, and the need for complex isolation equipment. The use of aqueous hydrolysis is also a critical improvement over older

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methods that used silver nitrate, reducing cost and waste.[5] The final product can be obtained in very high purity (>99%), making it suitable as a regulatory starting material in pharmaceutical manufacturing.[5]

Protocol 1: Synthesis via Bromination and Hydrolysis

This protocol is a representative procedure based on modern patented methods.[5]

Step 1: Bromination of 4-methyl-3-methoxybenzonitrile

- Charge a reaction vessel with 4-methyl-3-methoxybenzonitrile (1 eq.), a suitable solvent (e.g., chlorobenzene, 8-10 volumes), and a radical initiator such as dibenzoyl peroxide or azobisisobutyronitrile (AIBN) (0.05-0.1 eq.).[5]
- Heat the mixture to 85-95°C.[1][5]
- Add a brominating agent, such as N-bromosuccinimide (NBS) (2.1-2.2 eq.), portion-wise to control the exothermic reaction.[1]
- Maintain the reaction at 85-95°C for 4-5 hours, monitoring the consumption of the starting material by HPLC or TLC.[5]
- Upon completion, cool the mixture and wash with an aqueous solution of sodium thiosulfate to quench any remaining bromine, followed by a water wash. The resulting organic solution containing 3-methoxy-4-(dibromomethyl)benzonitrile is carried forward directly.[5]

Step 2: Hydrolysis to 4-formyl-3-methoxybenzonitrile

- To the solution from Step 1, add an aqueous solvent such as a mixture of dimethylformamide (DMF) and water.[5]
- Heat the biphasic mixture to 85-95°C and maintain vigorous stirring for 3-4 hours to ensure efficient hydrolysis.[5]
- Monitor the reaction for the disappearance of the dibromide intermediate.
- After completion, cool the reaction mixture. Perform a solvent exchange into a water-immiscible solvent like ethyl acetate or methyl isobutyl ketone (MIBK).[5]

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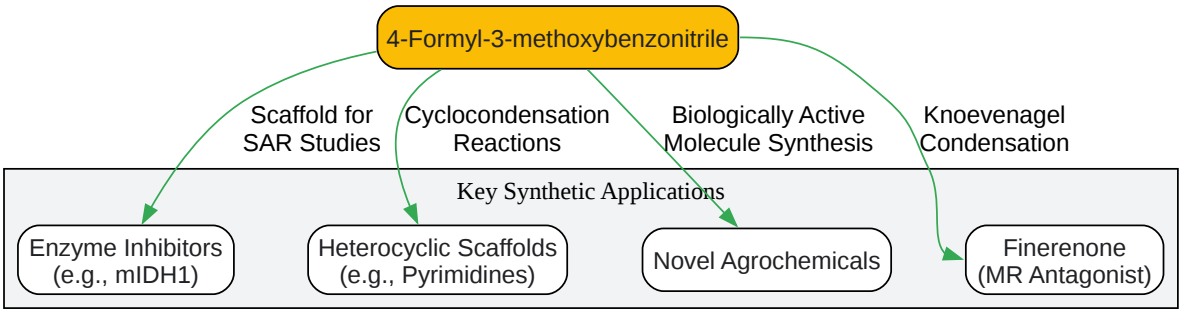
- Wash the organic phase with water and then an aqueous sodium bicarbonate solution to neutralize any acidic byproducts.
- Concentrate the organic phase under reduced pressure. The crude product can be purified by crystallization from a suitable solvent system (e.g., ethyl acetate/heptane) to yield 4-formyl-3-methoxybenzonitrile as a white solid.[5]

Applications as a Synthetic Precursor

The true value of 4-formyl-3-methoxybenzonitrile lies in the selective reactivity of its functional groups, enabling a wide array of synthetic transformations.



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Caption: Major synthetic pathways originating from 4-formyl-3-methoxybenzonitrile.

Cornerstone Application: Synthesis of Finerenone

The most significant application of 4-formyl-3-methoxybenzonitrile is as a central building block in the synthesis of Finerenone, a drug used to treat chronic kidney disease associated with type 2 diabetes.[2][3] The aldehyde group is perfectly poised to undergo a Knoevenagel condensation, a critical C-C bond-forming reaction that establishes the core of the final drug molecule.[2]

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Protocol 2: Knoevenagel Condensation for Finerenone Intermediate

This protocol outlines the initial key step in the Finerenone synthesis, starting from 4-formyl-3-methoxybenzonitrile.[2]

Reagents and Materials

Reagent	M.W. (g/mol)	Amount (g)	Moles (mol)
4-formyl-3-methoxybenzonitrile	161.16	100	0.620
Ethyl 2-cyano-3-oxobutanoate	155.15	129.96	0.837
Acetic Acid	60.05	3.72	0.062
Piperidine	85.15	5.30	0.062
tert-Butanol	-	500 mL	-

Procedure

- To a suitable reaction flask, charge 4-formyl-3-methoxybenzonitrile (100 g), tert-butanol (500 mL), ethyl 2-cyano-3-oxobutanoate (129.96 g), acetic acid (3.72 g), and piperidine (5.30 g).[2]
- Stir the resulting mixture at a controlled temperature of 20-30°C.
- The reaction is base-catalyzed (piperidine), with acetic acid serving as a co-catalyst. The aldehyde reacts with the active methylene compound (ethyl 2-cyano-3-oxobutanoate) to form a condensed product, which is a precursor to the dihydropyridine core of Finerenone.
- Monitor the reaction progress by HPLC until the starting aldehyde is consumed (typically 10-14 hours).[2]
- Upon completion, isolate the product by filtration. The resulting solid is washed with a suitable solvent and dried. This intermediate is then carried forward in subsequent steps to

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complete the synthesis of Finerenone.[2]

Broader Synthetic Utility

Beyond Finerenone, this precursor is valuable in diverse research and development areas:

- Enzyme Inhibitors: The 4-cyano-2-methoxyphenyl scaffold has been utilized in structure-activity relationship (SAR) studies for discovering inhibitors of enzymes like mutant isocitrate dehydrogenase 1 (mIDH1).[2]
- Agrochemicals: It serves as a starting material for novel pesticides and other biologically active molecules for agricultural use.[2][3]
- Heterocyclic Chemistry: The aldehyde and nitrile groups can participate in various cyclocondensation reactions to form a wide range of heterocyclic compounds, such as pyrimidines.[2]
- Materials Science: It has been explored as a ligand for creating fluorine ion-selective fluorescent sensors.[3]

Conclusion

4-formyl-3-methoxybenzonitrile is a testament to the power of strategic molecular design. Its trifunctional nature provides chemists with a robust and versatile platform for accessing complex and high-value molecules. The development of scalable and safe synthetic routes has solidified its importance, particularly in the pharmaceutical industry. For researchers in drug discovery and process development, a comprehensive understanding of this precursor's reactivity, synthesis, and handling is essential for leveraging its full potential in creating the next generation of therapeutics and advanced materials.

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